

An In-depth Technical Guide to the Physical and Chemical Properties of Butylparaben

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Compound of Interest

Compound Name: *Butylparaben*

Cat. No.: *B1668127*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Butylparaben, with the chemical formula $C_{11}H_{14}O_3$, is an n-butyl ester of p-hydroxybenzoic acid. It belongs to the paraben family of chemicals and is widely utilized as an antimicrobial preservative in cosmetics, pharmaceuticals, and food products due to its efficacy against fungi and bacteria. This technical guide provides a comprehensive overview of the physical and chemical properties of **Butylparaben**, detailed experimental protocols for their determination, and an exploration of its known interactions with key biological signaling pathways. All quantitative data is presented in structured tables for ease of reference and comparison.

Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of **Butylparaben** are summarized in the tables below. These properties are crucial for understanding its behavior in various matrices, its bioavailability, and its potential interactions in biological systems.

Table 1: Physical Properties of Butylparaben

Property	Value	Reference
Appearance	White crystalline powder or colorless crystals	
Odor	Odorless or a very faint phenolic odor	
Taste	Tasteless, but numbs the tongue	
Melting Point	68-70 °C	
Boiling Point	156-157 °C at 3.5 mm Hg	
Flash Point	181 °C	
Vapor Pressure	2.51×10^{-4} mm Hg at 25 °C	
Water Solubility	<0.1 g/100 mL at 17 °C	
Solubility in Organic Solvents	Soluble in ethanol, ether, chloroform, acetone, ethyl acetate, and DMSO.	
Density	1.108 - 1.28 g/cm ³	

Table 2: Chemical and Physicochemical Properties of Butylparaben

Property	Value	Reference
Chemical Formula	C ₁₁ H ₁₄ O ₃	
Molecular Weight	194.23 g/mol	
IUPAC Name	butyl 4-hydroxybenzoate	
CAS Number	94-26-8	
pKa	8.47	
LogP (Octanol-Water Partition Coefficient)	3.57	
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	3	
Rotatable Bond Count	5	

Experimental Protocols

This section outlines detailed methodologies for the determination of key physical and chemical properties of **Butylparaben**, as well as a standard synthesis procedure.

Synthesis of Butylparaben via Esterification

This protocol describes the synthesis of **Butylparaben** through the acid-catalyzed esterification of p-hydroxybenzoic acid with n-butanol.

Materials:

- p-Hydroxybenzoic acid
- n-Butanol
- Concentrated sulfuric acid (catalyst) or sodium bisulfate
- Three-neck flask equipped with a water separator, thermometer, and reflux condenser

- Heating mantle
- Sodium carbonate solution (4%)
- Saturated saline solution
- Anhydrous sodium sulfate
- Rotary evaporator
- Ethanol (for recrystallization)

Procedure:

- In the three-neck flask, combine p-hydroxybenzoic acid and an excess of n-butanol.
- Slowly add a catalytic amount of concentrated sulfuric acid or sodium bisulfate to the mixture.
- Heat the mixture to reflux for approximately 5-8 hours, continuously removing the water formed during the reaction using the water separator.
- After the reaction is complete (monitored by TLC), allow the mixture to cool to room temperature.
- Wash the reaction mixture with a 4% sodium carbonate solution to neutralize the acidic catalyst, followed by a wash with a saturated saline solution.
- Separate the organic layer and dry it over anhydrous sodium sulfate.
- Remove the excess n-butanol under reduced pressure using a rotary evaporator.
- The crude product is then purified by recrystallization from ethanol to yield pure **Butylparaben**.

Determination of Melting Point (Capillary Method)

This method is a standard technique for determining the melting point of a crystalline solid like **Butylparaben**.

Materials:

- **Butylparaben** sample
- Capillary tubes (sealed at one end)
- Melting point apparatus (e.g., Mel-Temp or Thiele tube)
- Thermometer

Procedure:

- Ensure the **Butylparaben** sample is dry and finely powdered.
- Pack a small amount of the sample into the open end of a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the apparatus rapidly to a temperature about 10-15 °C below the expected melting point of **Butylparaben** (68-70 °C).
- Then, decrease the heating rate to 1-2 °C per minute to allow for accurate observation.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has melted (the end of the melting range).
- The melting point is reported as this range.

Determination of Boiling Point (Distillation Method)

The boiling point of **Butylparaben** at reduced pressure can be determined using a distillation apparatus. The OECD Guideline 103 provides a framework for this determination.

Materials:

- **Butylparaben** sample
- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle
- Vacuum source and manometer

Procedure:

- Place a sample of **Butylparaben** in the distillation flask.
- Assemble the distillation apparatus, ensuring all joints are properly sealed.
- Connect the apparatus to a vacuum source and reduce the pressure to a known level (e.g., 3.5 mm Hg).
- Begin heating the distillation flask gently.
- Record the temperature at which the liquid boils and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point at the recorded pressure.

Determination of Solubility (Shake-Flask Method)

The shake-flask method is a standard procedure for determining the equilibrium solubility of a compound in a specific solvent.

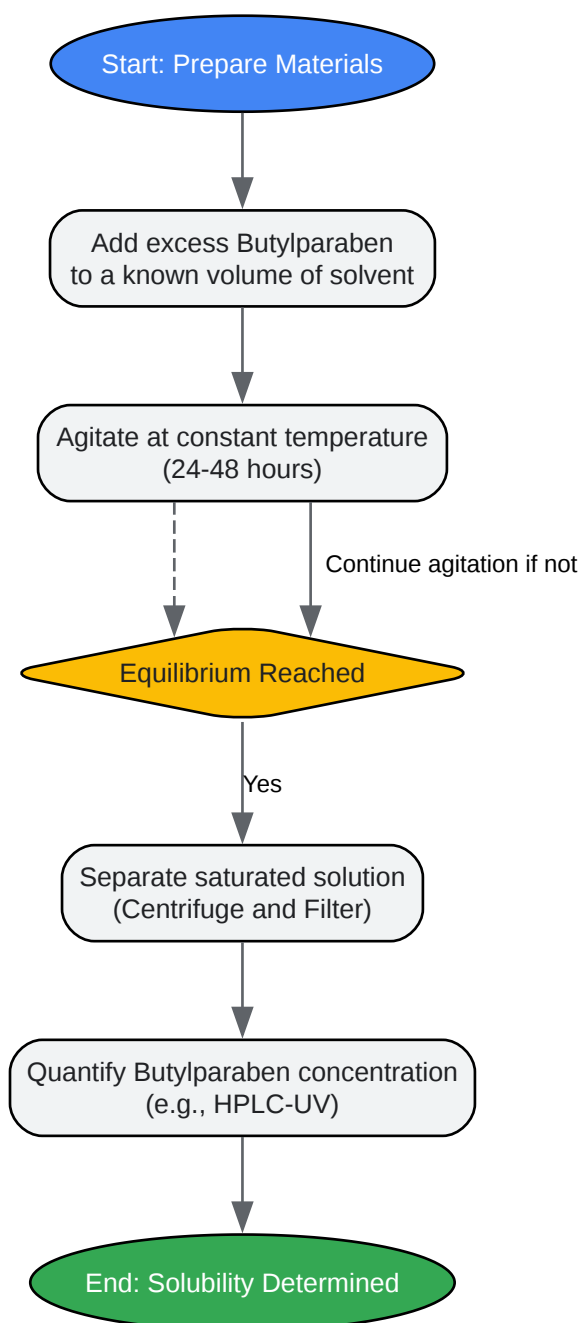
Materials:

- **Butylparaben** sample
- Solvent of interest (e.g., water, ethanol)

- Sealed, temperature-controlled container (e.g., glass vial)
- Shaker or magnetic stirrer
- Centrifuge
- Syringe filter (e.g., PTFE)
- Analytical instrument for quantification (e.g., HPLC-UV)

Procedure:

- Add an excess amount of solid **Butylparaben** to a known volume of the solvent in the sealed container.
- Agitate the mixture at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After agitation, allow the undissolved solid to settle.
- Separate the saturated solution from the excess solid by centrifugation followed by filtration through a syringe filter.
- Quantify the concentration of **Butylparaben** in the filtrate using a calibrated HPLC-UV system.
- The resulting concentration is the solubility of **Butylparaben** in that solvent at the specified temperature.



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Caption: Experimental workflow for determining the solubility of **Butylparaben**.

Determination of Octanol-Water Partition Coefficient (LogP) (Shake-Flask Method)

The LogP value, a measure of a compound's lipophilicity, is determined by measuring its distribution between n-octanol and water.

Materials:

- **Butylparaben** sample
- n-Octanol (pre-saturated with water)
- Water (pre-saturated with n-octanol)
- Separatory funnel
- Shaker
- Centrifuge
- Analytical instrument for quantification (e.g., HPLC-UV)

Procedure:

- Prepare pre-saturated n-octanol and water by shaking them together for 24 hours and then separating the layers.
- Dissolve a known amount of **Butylparaben** in either the n-octanol or water phase.
- Add a known volume of this solution and a known volume of the other phase to a separatory funnel.
- Shake the funnel for a sufficient time to allow for partitioning equilibrium to be reached.
- Allow the two phases to separate completely. If an emulsion forms, centrifugation may be necessary.
- Carefully separate the two layers.
- Determine the concentration of **Butylparaben** in each phase using a suitable analytical method like HPLC-UV.

- Calculate the partition coefficient (P) as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase.
- The LogP is the base-10 logarithm of the partition coefficient.

Determination of pKa (Potentiometric Titration)

The pKa, the negative base-10 logarithm of the acid dissociation constant, can be determined by titrating a solution of **Butylparaben** with a strong base and monitoring the pH.

Materials:

- **Butylparaben** sample
- Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Solvent (e.g., a mixture of water and a co-solvent like ethanol to ensure solubility)
- pH meter with a calibrated electrode
- Burette
- Stir plate and stir bar

Procedure:

- Dissolve a precisely weighed amount of **Butylparaben** in a known volume of the solvent mixture.
- Place the solution in a beaker with a stir bar and immerse the pH electrode.
- Record the initial pH of the solution.
- incrementally add the standardized NaOH solution from the burette, recording the pH after each addition.
- Continue the titration past the equivalence point.
- Plot the pH versus the volume of NaOH added.

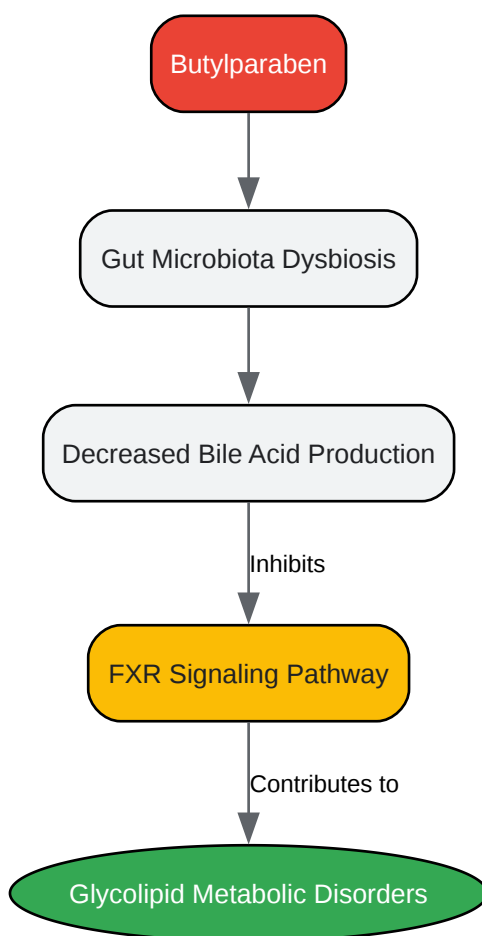
- The pKa is the pH at the half-equivalence point, which can be determined from the inflection point of the titration curve.

Signaling Pathway Interactions

Butylparaben is known to interact with several biological signaling pathways, contributing to its activity as an endocrine disruptor. The following diagrams illustrate some of these key interactions.

Inhibition of Farnesoid X Receptor (FXR) Signaling

Butylparaben has been shown to induce gut microbiota dysbiosis, leading to decreased bile acid production. This, in turn, inhibits the farnesoid X receptor (FXR) signaling pathway, which plays a crucial role in regulating lipid and glucose metabolism.

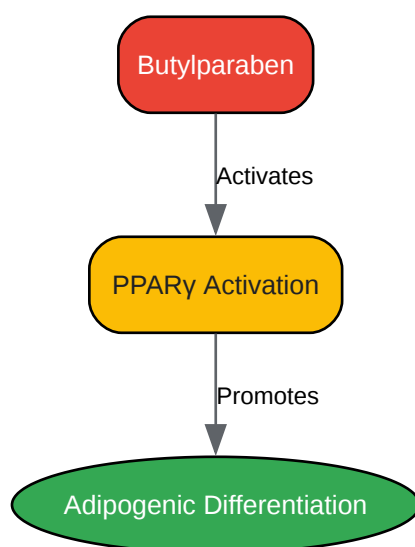


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Caption: **Butylparaben**-induced inhibition of the FXR signaling pathway.

Activation of Peroxisome Proliferator-Activated Receptor Gamma (PPAR γ)

Butylparaben has been demonstrated to activate PPAR γ , a nuclear receptor involved in adipogenesis (the formation of fat cells). This activation may contribute to the endocrine-disrupting effects of **Butylparaben**.

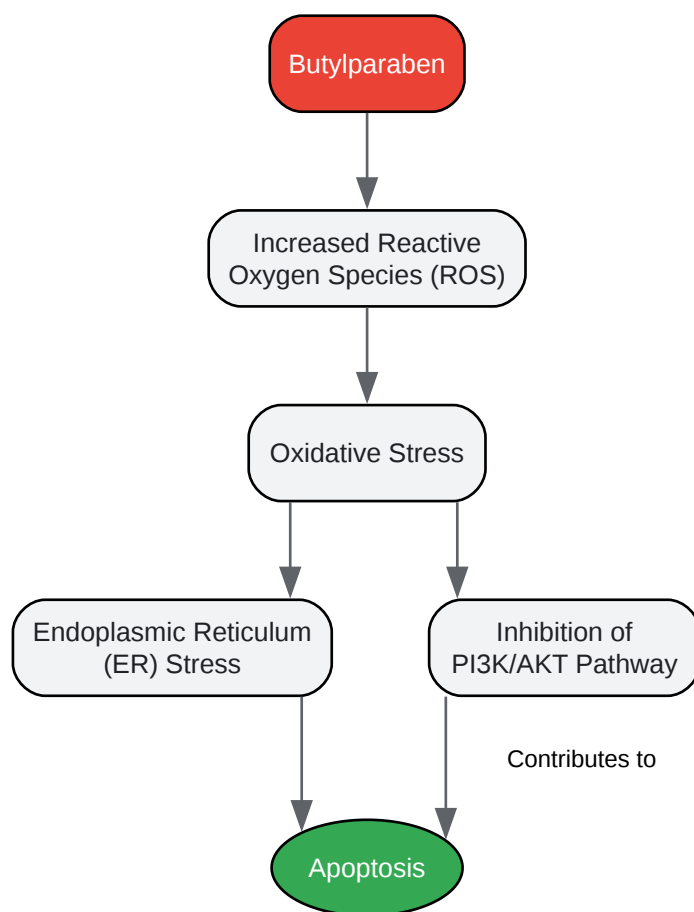


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Caption: Activation of PPAR γ by **Butylparaben**.

Induction of Oxidative Stress and Apoptosis

Exposure to **Butylparaben** has been linked to increased production of reactive oxygen species (ROS), leading to oxidative stress. This, in turn, can induce endoplasmic reticulum (ER) stress and ultimately trigger apoptosis (programmed cell death) through various cellular pathways, including the PI3K/AKT pathway.



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Caption: **Butylparaben**-induced oxidative stress and apoptosis.

Conclusion

This technical guide has provided a detailed overview of the core physical and chemical properties of **Butylparaben**, along with standardized experimental protocols for their determination. The presented data and methodologies are essential for researchers and professionals in the fields of chemistry, toxicology, and drug development. Furthermore, the elucidation of **Butylparaben**'s interactions with key signaling pathways, such as FXR, PPAR γ , and those involved in oxidative stress, highlights the molecular mechanisms underlying its biological effects and underscores the importance of continued research into its potential health impacts. The provided visualizations offer a clear summary of these complex biological processes.

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